

# Step-by-Step Guide to Indium-113m DTPA Chelation: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Indium-113*

Cat. No.: *B081189*

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This document provides a comprehensive, step-by-step guide for the chelation of **Indium-113m** ( $^{113m}\text{In}$ ) with Diethylenetriaminepentaacetic acid (DTPA). This radiopharmaceutical,  $^{113m}\text{In}$ -DTPA, is a valuable agent in nuclear medicine for various diagnostic imaging procedures.

## Introduction

**Indium-113m** is a short-lived radionuclide with a physical half-life of 1.7 hours, emitting gamma rays at 392 keV, making it suitable for imaging with gamma cameras. It is obtained from a Tin-113 ( $^{113}\text{Sn}$ ) generator, which has a long half-life of 118 days, allowing for a consistent supply of the daughter radionuclide. DTPA is a chelating agent that forms a stable complex with  $^{113m}\text{In}$ . The resulting  $^{113m}\text{In}$ -DTPA complex is utilized in various nuclear medicine applications, including brain, kidney, and lung scanning, as well as for plasma volume estimation. This protocol details the elution of  $^{113m}\text{In}$  from the generator, the chelation process with DTPA, and the necessary quality control procedures to ensure the final product's suitability for research and potential clinical applications.

## Materials and Reagents

### Equipment

- $^{113}\text{Sn}/^{113m}\text{In}$  generator
- Lead shielding for generator and vials

- Sterile, pyrogen-free evacuated vials
- Sterile syringes (1 mL, 5 mL, 10 mL) and needles
- pH meter or pH indicator strips (range 4-6)
- Hot plate or water bath
- Dose calibrator
- Chromatography apparatus (TLC or paper chromatography)
- Radiochromatogram scanner or gamma counter

## Reagents

- 0.05 N Hydrochloric Acid (HCl), sterile and pyrogen-free
- Diethylenetriaminepentaacetic acid (DTPA)
- Ferric Chloride ( $\text{FeCl}_3$ )
- Sodium Hydroxide (NaOH), 0.5 N solution, sterile
- Sodium Chloride (NaCl) for injection, USP (0.9% w/v)
- Pyrogen-free sterile water for injection
- Whatman No. 1 chromatography paper or ITLC-SG strips
- Chromatography solvent: 0.05 M Citrate buffer, pH 5 (for TLC) or 90% Ethanol: 10% 1N HCl (for paper chromatography)

## Experimental Protocols

### Preparation of Reagent Stock Solutions

- DTPA Solution (1.6 mg/mL): Aseptically dissolve 16 mg of DTPA in 10 mL of pyrogen-free sterile water.

- Ferric Chloride Solution (1 mg/mL): Aseptically dissolve 10 mg of  $\text{FeCl}_3$  in 10 mL of 0.1 N HCl.

## Elution of Indium-113m from the $^{113}\text{Sn}/^{113\text{m}}\text{In}$ Generator

- Place the  $^{113}\text{Sn}/^{113\text{m}}\text{In}$  generator in a lead-shielded environment.
- Aseptically connect a sterile vial containing 5-10 mL of 0.05 N HCl to the generator's eluent port.
- Connect a sterile evacuated vial to the generator's eluate port.
- Allow the elution to proceed as per the generator manufacturer's instructions. The eluate will contain  $^{113\text{m}}\text{InCl}_3$ .
- Measure the activity of the eluted  $^{113\text{m}}\text{In}$  in a dose calibrator.

## Chelation of $^{113\text{m}}\text{In}$ with DTPA

- To the sterile vial containing the  $^{113\text{m}}\text{In}$  eluate (e.g., ~20 mCi in 8 mL), add 0.2 mL of the 1 mg/mL ferric chloride solution (containing 200  $\mu\text{g}$  of carrier iron). Mix well.[\[1\]](#)
- Add 1.0 mL of the 1.6 mg/mL DTPA solution to the vial and swirl to mix.[\[1\]](#)
- Carefully adjust the pH of the solution to 4.5-5.5 using 0.5 N NaOH. A deep yellow color, characteristic of the  $\text{Fe(In)}$ -chelate, should be observed at the correct pH.[\[1\]](#)
- Add 0.5 mL of 120 mg/mL NaCl solution to make the final solution isotonic.[\[1\]](#)
- The final product should be sterilized, either by autoclaving or by passing it through a 0.22  $\mu\text{m}$  sterile filter into a sterile vial.
- Assay the final  $^{113\text{m}}\text{In}$ -DTPA product for total radioactivity in a dose calibrator.

## Quality Control

### Physical Inspection

Visually inspect the final radiopharmaceutical solution. It should be a clear, deep yellow solution, free of any particulate matter.

## pH Measurement

Measure the pH of the final solution using a calibrated pH meter or pH-indicator strips. The pH should be within the range of 4.5 to 5.5.

## Radiochemical Purity

The radiochemical purity of  $^{113m}\text{In}$ -DTPA should be determined to quantify the percentage of  $^{113m}\text{In}$  successfully chelated with DTPA and to identify the presence of radiochemical impurities such as free  $^{113m}\text{In}$ . This can be achieved using paper chromatography or thin-layer chromatography (TLC).

Adapted TLC Method:

- Stationary Phase: Instant Thin-Layer Chromatography-Silica Gel (ITLC-SG) strip.
- Mobile Phase: 0.05 M Citrate buffer, pH 5.
- Procedure:
  - Apply a small spot (1-2  $\mu\text{L}$ ) of the  $^{113m}\text{In}$ -DTPA solution approximately 1 cm from the bottom of the ITLC-SG strip.
  - Place the strip in a chromatography chamber containing the mobile phase, ensuring the spot is above the solvent level.
  - Allow the solvent to ascend to the top of the strip.
  - Remove the strip and allow it to dry.
  - Determine the distribution of radioactivity using a radiochromatogram scanner or by cutting the strip into segments and counting them in a gamma counter.
- Interpretation of Results:

- $^{113m}\text{In}$ -DTPA complex: Remains at the origin ( $R_f = 0$ ).
- Free  $^{113m}\text{In}^{3+}$ : Migrates with the solvent front ( $R_f \approx 1$ ).
- Calculation: Radiochemical Purity (%) = (Activity at origin / Total activity on the strip) x 100

A radiochemical purity of >95% is generally considered acceptable.

## Radionuclidic Purity ( $^{113}\text{Sn}$ Breakthrough)

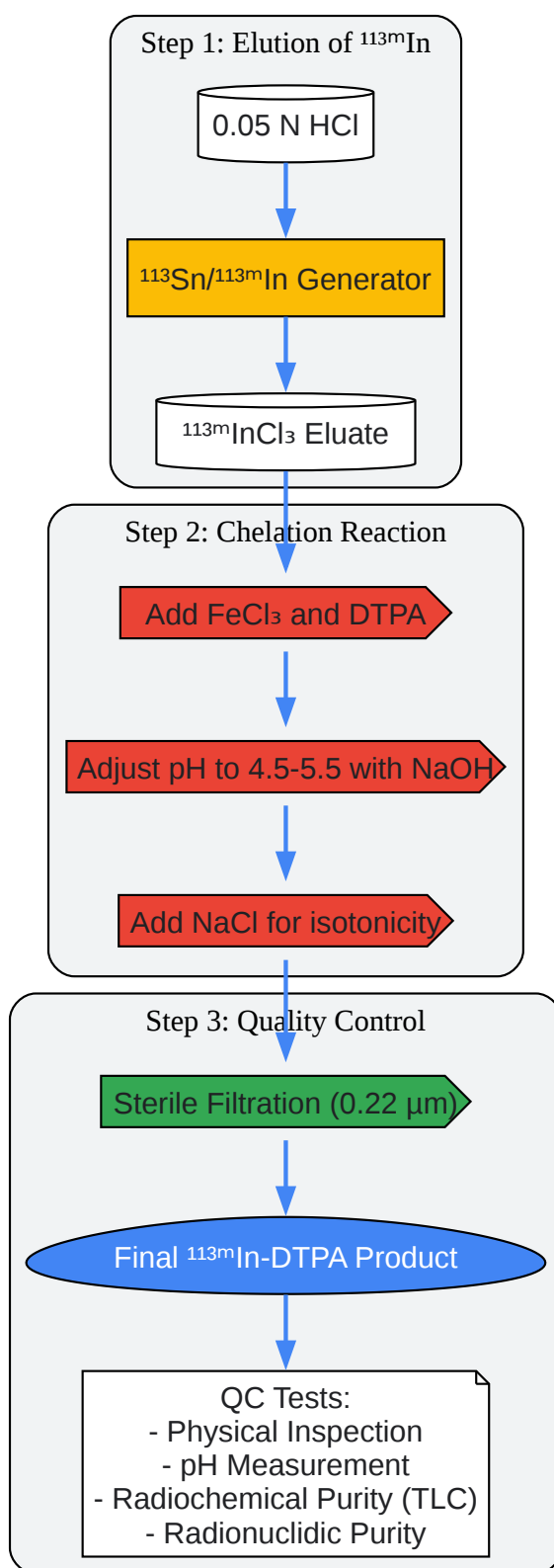
It is crucial to determine the amount of the parent radionuclide,  $^{113}\text{Sn}$ , that may have "broken through" during the elution process.

- Procedure:
  - Measure the total activity of the  $^{113m}\text{In}$  eluate in a dose calibrator.
  - Store the eluate in a lead-shielded container for at least 48 hours to allow for the complete decay of  $^{113m}\text{In}$ .
  - After decay, measure the remaining activity, which will be due to any  $^{113}\text{Sn}$  present.
- Calculation:  $^{113}\text{Sn}$  Breakthrough (%) = (Activity of  $^{113}\text{Sn}$  / Initial Activity of  $^{113m}\text{In}$ ) x 100
- Acceptance Criteria: The  $^{113}\text{Sn}$  breakthrough should be less than 0.01%.

## Data Presentation

Parameter	Typical Value/Range	Reference
<sup>113m</sup> In Physical Properties		
Half-life	1.7 hours	[1]
Gamma Ray Energy	392 keV	[1]
<sup>113</sup> Sn/ <sup>113m</sup> In Generator		
Parent Half-life ( <sup>113</sup> Sn)	118 days	[2]
Elution Efficiency	>70%	
<sup>113</sup> Sn Breakthrough	< 0.01%	
<sup>113m</sup> In-DTPA Preparation		
pH of final product	4.5 - 5.5	[1]
Radiochemical Purity	> 95%	
Dosage (for imaging)		
Human Subjects	10 mCi	[1]

## Mandatory Visualizations



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Caption: Experimental workflow for the preparation and quality control of  $^{113m}\text{In}$ -DTPA.



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Caption: Diagram of the TLC method for determining the radiochemical purity of  $^{113m}\text{In}$ -DTPA.

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## References

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